

Personal protective equipment for handling 6-Chloro-N-methylpyrimidin-4-amine

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Compound of Interest

Compound Name: 6-Chloro-N-methylpyrimidin-4-amine

Cat. No.: B183561

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Essential Safety and Handling Guide for 6-Chloro-N-methylpyrimidin-4-amine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **6-Chloro-N-methylpyrimidin-4-amine** (CAS No. 65766-32-7). Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Classification

6-Chloro-N-methylpyrimidin-4-amine is classified as a hazardous substance.^{[1][2]}

Understanding its potential dangers is the first step in safe handling.

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[1][3]}
- H315: Causes skin irritation.^{[1][3]}
- H317: May cause an allergic skin reaction.^[1]
- H319: Causes serious eye irritation.^{[1][3]}

- H335: May cause respiratory irritation.[\[1\]](#)[\[3\]](#)

| Hazard Classification | GHS Category |
|--|--------------|
| Acute toxicity, Oral | Category 4 |
| Skin irritation | Category 2 |
| Skin sensitization | Category 1 |
| Eye irritation | Category 2 |
| Specific target organ toxicity – single exposure | Category 3 |

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[\[1\]](#)[\[2\]](#)

| PPE Category | Specification |
|------------------------|--|
| Eye/Face Protection | Tightly fitting safety goggles with side-shields (conforming to EN 166 (EU) or NIOSH (US)). [1] |
| Skin Protection | Chemical-resistant, impervious gloves (e.g., nitrile rubber) inspected prior to use. A lab coat or fire/flame resistant and impervious clothing is also required. [1] |
| Respiratory Protection | A full-face respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced. [1] Work should be conducted in a well-ventilated area, preferably a chemical fume hood. [1] [2] |

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[4\]](#)

- Work exclusively in a well-ventilated area or a certified chemical fume hood.[1][2]
- Before handling, inspect all PPE for integrity.

2. Handling the Compound:

- Avoid the formation of dust and aerosols.[1]
- Do not breathe mist, gas, or vapors.[1]
- Avoid all contact with skin and eyes.[1]
- Do not eat, drink, or smoke in the handling area.[1][2]
- Use non-sparking tools to prevent ignition.[1]
- Wash hands thoroughly after handling.[1][2]

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
- The recommended storage temperature is -20°C, sealed away from moisture and light.[5]
- Store locked up.[1][2]
- Incompatible materials include strong oxidizing agents and strong acids.[2]

Emergency Procedures

Immediate and appropriate action is crucial in the event of accidental exposure.

| Exposure Route | First-Aid Measures |
|-------------------------|---|
| If Inhaled | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical help if you feel unwell.[1][2] |
| In Case of Skin Contact | Immediately wash the affected area with plenty of soap and water.[2] Remove contaminated clothing and wash it before reuse.[2] If skin irritation or a rash occurs, get medical advice/attention.[1][2] |
| In Case of Eye Contact | Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[2] Continue rinsing. If eye irritation persists, get medical advice/attention.[2] |
| If Swallowed | Rinse mouth with water.[1][2] Call a POISON CENTER or doctor/physician if you feel unwell.[2] |

Disposal Plan: Step-by-Step Waste Management Protocol

All waste containing **6-Chloro-N-methylpyrimidin-4-amine** must be treated as hazardous waste.

1. Waste Collection:

- Collect waste material and any contaminated items (e.g., gloves, weighing paper, pipette tips) in a designated, compatible, and clearly labeled hazardous waste container.
- The label must include the words "Hazardous Waste" and the full chemical name: "**6-Chloro-N-methylpyrimidin-4-amine**".

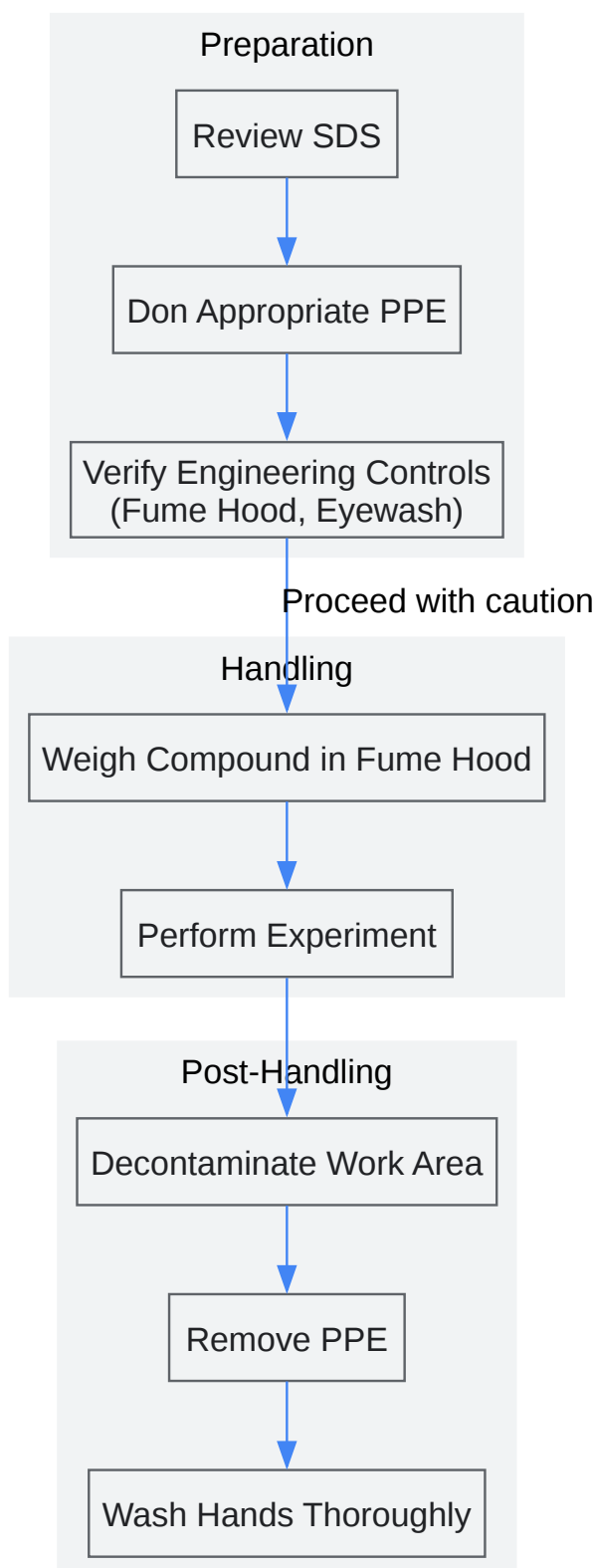
2. Spill and Cleanup:

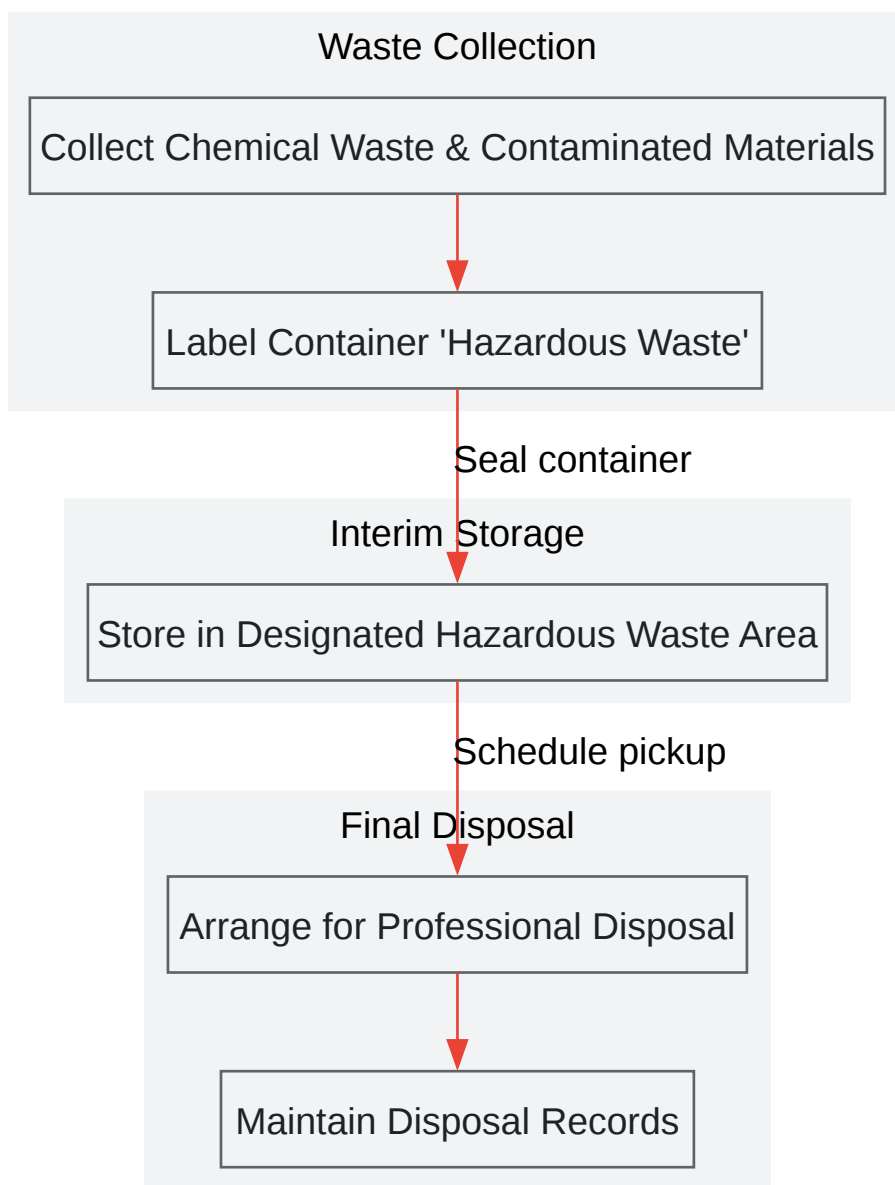
- In the event of a spill, evacuate unnecessary personnel.
- Wearing the appropriate PPE, prevent further leakage or spillage.[\[1\]](#)
- Avoid dust formation.[\[1\]](#)
- Carefully sweep or shovel the spilled solid material into a suitable container for disposal.[\[2\]](#)
- Do not allow the chemical to enter drains or waterways.[\[1\]](#)
- Clean the spill area thoroughly with an appropriate solvent, followed by washing with soap and water.

3. Final Disposal:

- Dispose of the hazardous waste container and its contents through a licensed and reputable chemical waste disposal company.[\[2\]](#)
- Provide the disposal company with a copy of the Safety Data Sheet (SDS).
- All disposal activities must be in accordance with local, state, and federal regulations.[\[1\]](#)

Diagrams





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